

An In-depth Technical Guide to 4-Nitrophenethyl Bromide: Discovery and History

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitrophenethyl bromide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Nitrophenethyl bromide, with the CAS number 5339-26-4, is a valuable reagent in organic synthesis, primarily serving as an intermediate in the pharmaceutical and agrochemical industries.[1][2] Its chemical structure, featuring a nitro-substituted aromatic ring and a bromoethyl group, imparts a unique reactivity profile that makes it a versatile building block for a variety of complex molecules.[2] This technical guide provides a comprehensive overview of the discovery, history, chemical properties, synthesis, and applications of **4-Nitrophenethyl bromide**.

While the specific historical details of the initial discovery and synthesis of **4-Nitrophenethyl bromide** are not readily available in publicly accessible records, its development is intrinsically linked to the broader advancements in organic chemistry, particularly in the areas of nitration and bromination reactions of aromatic compounds. Its utility as a synthetic intermediate likely emerged as chemists explored the functionalization of nitrotoluene derivatives.

Chemical and Physical Properties

4-Nitrophenethyl bromide is a crystalline solid, typically appearing as a light yellow to pale brown powder.[3] It is sparingly soluble in water but shows good solubility in common organic solvents such as dichloromethane, tetrahydrofuran (THF), and dimethylformamide (DMF).[3]

Table 1: Physical and Chemical Properties of 4-Nitrophenethyl Bromide

Property	Value	Reference(s)
CAS Number	5339-26-4	[4]
Molecular Formula	C ₈ H ₈ BrNO ₂	[4]
Molecular Weight	230.06 g/mol	
Appearance	Light yellow to pale brown crystalline powder	[3]
Melting Point	67-69 °C	
Boiling Point	116 °C at 0.2 mmHg	[5]
Density	1.562 g/cm ³	[6]
Refractive Index	1.595	[6]
Solubility	Sparingly soluble in water; Soluble in dichloromethane, THF, DMF	[3]

Table 2: Spectroscopic Data of 4-Nitrophenethyl Bromide

Spectrum Type	Key Data/Signals	Reference(s)
¹ H NMR (in CDCl ₃)	Signals corresponding to the aromatic and ethyl protons.	[6][7]
¹³ C NMR (in CDCl ₃)	Signals for the aromatic and aliphatic carbons.	[6]
Infrared (IR)	Characteristic peaks for the nitro group and C-Br bond.	[4]
Mass Spectrometry (MS)	Molecular ion peak and fragmentation pattern consistent with the structure.	[4][8]

Synthesis of 4-Nitrophenethyl Bromide

The synthesis of **4-Nitrophenethyl bromide** is most commonly achieved through the bromination of 4-nitrophenethyl alcohol. This reaction is a standard transformation in organic synthesis and can be accomplished using various brominating agents.

Experimental Protocol: Synthesis from 4-Nitrophenethyl Alcohol

This protocol describes a common laboratory-scale synthesis of **4-Nitrophenethyl bromide** from 2-(4-nitrophenyl)ethanol.

Materials:

- 2-(4-Nitrophenyl)ethanol
- Phosphorus tribromide (PBr_3) or Triphenylphosphine (PPh_3) and Carbon tetrabromide (CBr_4)
- Dichloromethane (CH_2Cl_2)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane and Ethyl acetate for elution

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-(4-nitrophenyl)ethanol in anhydrous dichloromethane. Cool the solution in an ice bath.
- **Bromination:** Slowly add the brominating agent to the cooled solution.

- Using PBr_3 : Add phosphorus tribromide dropwise to the stirred solution. The reaction is typically exothermic.
- Using $\text{PPh}_3/\text{CBr}_4$ (Appel Reaction): Add triphenylphosphine and carbon tetrabromide to the solution.
- Reaction Monitoring: Allow the reaction to stir at 0 °C and then warm to room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Workup: Once the reaction is complete, quench the reaction by carefully adding saturated sodium bicarbonate solution. Separate the organic layer and wash it sequentially with water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purification: Purify the crude **4-Nitrophenethyl bromide** by column chromatography on silica gel, using a mixture of hexane and ethyl acetate as the eluent.
- Characterization: Confirm the identity and purity of the product using techniques such as NMR, IR, and mass spectrometry, and by measuring its melting point.

Applications in Research and Drug Development

The primary utility of **4-Nitrophenethyl bromide** lies in its role as a versatile electrophile in alkylation reactions.[2] The presence of the electron-withdrawing nitro group enhances the reactivity of the benzylic position, making the bromide a good leaving group in nucleophilic substitution reactions.

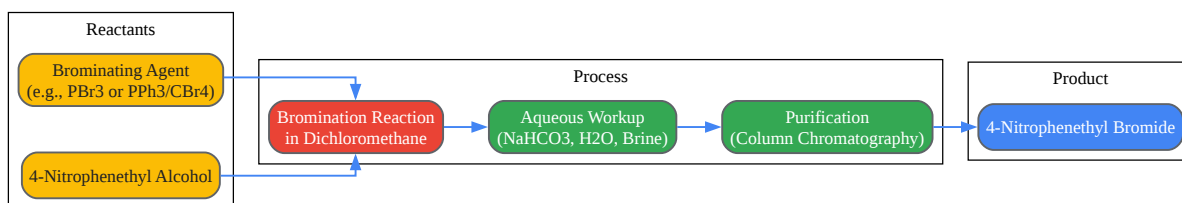
Key Applications:

- Pharmaceutical Synthesis: It is a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs).[2] The 4-nitrophenethyl moiety can be introduced into a target molecule, and the nitro group can be subsequently reduced to an amine, providing a handle for further functionalization.

- Agrochemical Development: **4-Nitrophenethyl bromide** is also utilized in the synthesis of novel pesticides and herbicides.[2]
- Fine Chemical Research: In academic and industrial research, it serves as a starting material for the preparation of a wide range of nitroaromatic compounds and other complex organic molecules.[2]
- Biochemical Probes: It has been used as a substrate for studying enzymes such as glutathione S-transferases (GSTs).[5]

Visualizations

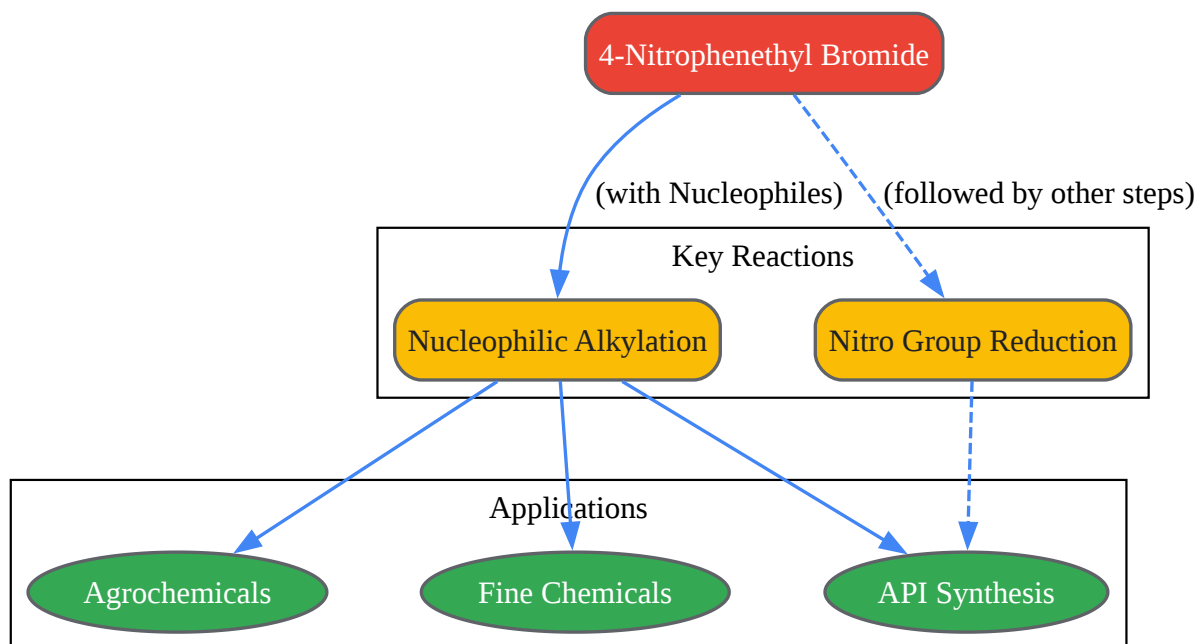
Synthesis Workflow Diagram



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Caption: A general workflow for the synthesis of **4-Nitrophenethyl bromide**.

Reactivity and Application Pathway



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Caption: Reactivity and major applications of **4-Nitrophenethyl bromide**.

Conclusion

4-Nitrophenethyl bromide is a cornerstone intermediate in modern organic synthesis, with significant applications in the development of pharmaceuticals and agrochemicals. Its well-defined chemical properties and predictable reactivity make it an invaluable tool for researchers and drug development professionals. While the historical origins of its discovery are not prominently documented, its continued importance in synthetic chemistry is undeniable. This guide provides a foundational understanding of this key molecule, from its fundamental properties to its practical applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Nitrophenethyl Bromide: Discovery and History]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145958#discovery-and-history-of-4-nitrophenethyl-bromide]

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